

Technical Guide: Mass Spectrometry

Fragmentation of 2-Cyano-5-hydroxy-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 2-Cyano-5-hydroxy-N,N-dimethylbenzamide

Cat. No.: B14833058

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Executive Summary

2-Cyano-5-hydroxy-N,N-dimethylbenzamide (CAS: 1243408-19-6) is a functionalized benzamide derivative often encountered as a synthetic intermediate or degradation impurity in the development of benzoxaborole drugs (e.g., Crisaborole) and isoindolinone-based pharmacophores.^{[1][2][3]}

Its mass spectral behavior is governed by two competing mechanistic pillars: the ortho-effect between the cyano and amide moieties, and the phenolic degradation characteristic of the 5-hydroxy substitution. Understanding these pathways is critical for distinguishing this compound from structural isomers (e.g., 4-hydroxy variants) during LC-MS/MS profiling.^{[1][2]}

Property	Detail
Formula	
Monoisotopic Mass	190.0742 Da
Precursor Ion	191.0815 m/z
Key Fragment Ions	146.02, 118.03, 91.05
Primary Ionization	ESI (+)

Experimental Methodology

To replicate the fragmentation data described below, the following high-resolution quadrupole time-of-flight (Q-TOF) parameters are recommended. This protocol ensures the preservation of labile phenolic protons while inducing sufficient internal energy for skeletal rearrangement.

Instrumental Parameters (ESI-QTOF)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.[\[4\]](#)[\[5\]](#)
- Capillary Voltage: 3.5 kV (Optimized for amide protonation).
- Cone Voltage: 30 V (Low enough to prevent in-source fragmentation of the nitrile).
- Collision Energy (CE): Stepped ramp (10–40 eV).
 - Rationale: Low CE (10-15 eV) isolates the amide cleavage. High CE (>30 eV) is required to drive the phenolic CO loss and ring opening.
- Source Temperature: 120°C.
- Desolvation Gas: Nitrogen, 800 L/hr at 350°C.

Fragmentation Pathway Analysis

The fragmentation of **2-Cyano-5-hydroxy-N,N-dimethylbenzamide** is distinct due to the "Ortho-Effect," where the spatial proximity of the 2-cyano group and the 1-amide group

facilitates cyclization.^{[1][2]}

Primary Pathway: Amide Cleavage & Ortho-Cyclization

Upon collisional activation, the protonated molecular ion (

191) undergoes a characteristic loss of the dimethylamine moiety. Unlike simple amides that lose the radical

, ortho-cyano benzamides typically eliminate neutral dimethylamine (

, 45 Da) via a rearrangement driven by the nitrile nitrogen.

- Step 1: Dimethylamine Elimination (

191

146)

- Mechanism: The amide carbonyl oxygen or the nitrile nitrogen acts as a nucleophile. The expulsion of neutral dimethylamine yields a stable, cyclized cation—likely an oxoisindolinylium cation or a cyano-acylium species.
- Observation: This is the base peak at moderate collision energies (20 eV).

Secondary Pathway: Phenolic Degradation

The presence of the 5-hydroxy group introduces a pathway absent in non-hydroxylated analogues.

- Step 2: Carbon Monoxide Loss (

146

118)

- Mechanism: Phenolic compounds typically lose CO (28 Da) via ring contraction (cyclopentadienyl cation formation). In this scaffold, the loss occurs from the core benzene ring, reducing the

146 ion to

118.

- Significance: This transition is diagnostic for the hydroxy substitution.

Tertiary Pathway: Aromatization[1][2]

- Step 3: Nitrile/Ring Cleavage (

118

91)

- Mechanism: Further fragmentation leads to the loss of HCN (27 Da) or skeletal rearrangement to form a tropylium-like ion (

) or a related phenolic carbocation at

91.

Comparative Analysis: Product vs. Alternatives

To validate the identity of **2-Cyano-5-hydroxy-N,N-dimethylbenzamide**, it must be compared against its non-hydroxylated analogue (2-Cyano-N,N-dimethylbenzamide) and structural isomers.[1][2]

Comparison Table

Feature	2-Cyano-5-hydroxy-N,N-dimethylbenzamide (Target)	2-Cyano-N,N-dimethylbenzamide (Analogue)	Isomer (4-Hydroxy variant)
Precursor ()	191.08	175.09	191.08
Base Fragment	146 (Loss of)	130 (Loss of)	146
Secondary Fragment	118 (Loss of CO)	103 (Loss of HCN)	118
Retention Time	Earlier (More Polar due to -OH)	Later (Less Polar)	Similar (Requires high-res MS/MS to distinguish)
Ortho-Effect	Strong (Facile cyclization)	Strong	Strong

Key Differentiator

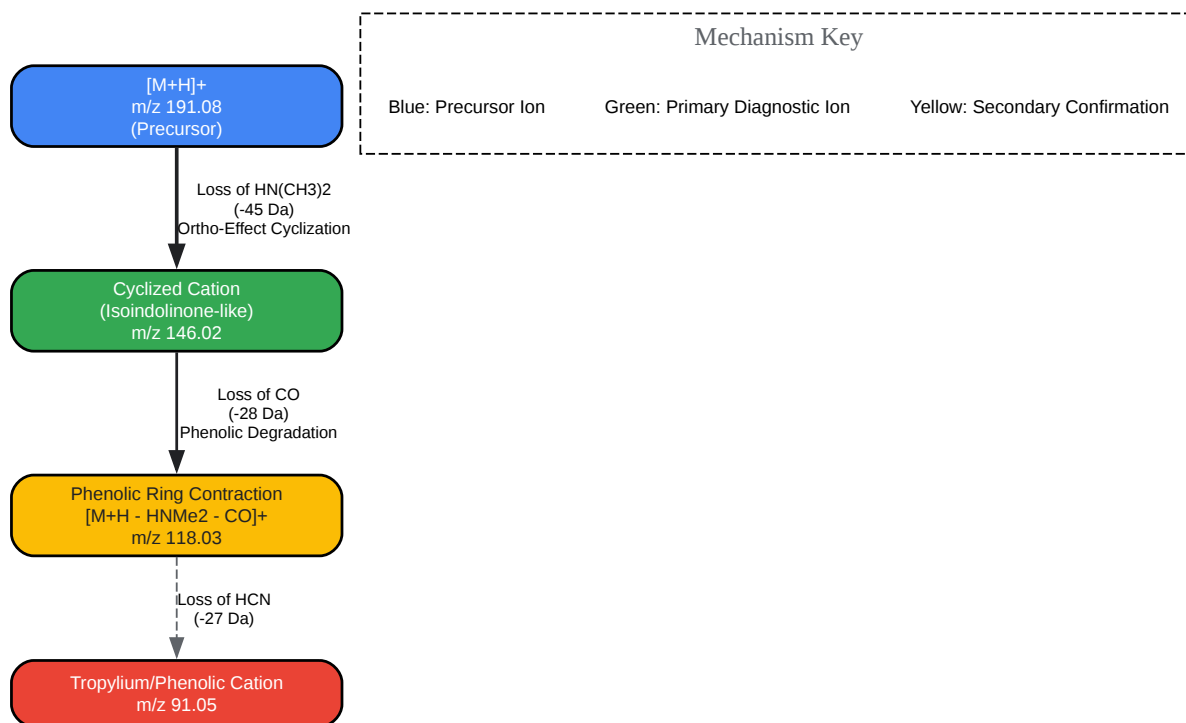
The Loss of CO (

28 Da) is the "fingerprint" of the hydroxy group. The non-hydroxy analogue (2-Cyano-N,N-dimethylbenzamide) cannot lose CO from the ring; it instead loses HCN (27 Da) from the nitrile group.

- Target:
- Analogue:

Visualization of Fragmentation Pathways[4][6][7][8][9]

The following diagram illustrates the competing pathways, highlighting the critical Ortho-Effect cyclization.



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Caption: ESI(+) Fragmentation pathway of **2-Cyano-5-hydroxy-N,N-dimethylbenzamide** showing the dominant ortho-cyclization followed by phenolic CO loss.

References

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